recommended storage conditions for 4-Chlorocinnamic acid powder

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Compound of Interest

Compound Name:	*4-Chlorocinnamic acid*
CAS No.:	*1615-02-7*
Cat. No.:	*B148428*

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Technical Support Center: 4-Chlorocinnamic Acid

This technical support center provides guidance on the recommended storage, handling, and use of **4-Chlorocinnamic acid** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Chlorocinnamic acid** powder?

A1: **4-Chlorocinnamic acid** powder should be stored in a cool, dry, well-ventilated area.[1] It is crucial to keep the container tightly closed to prevent moisture absorption and contamination.[1][2] For long-term stability, storage at 2-8°C in a refrigerator is also recommended.[3] The storage area should be away from sources of heat, ignition, and direct sunlight.[1]

Q2: What are the physical and chemical properties of **4-Chlorocinnamic acid**?

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A2: **4-Chlorocinnamic acid** is a white to off-white or light yellow crystalline powder.[1][4] It is sparingly soluble in water but soluble in organic solvents such as ethanol, ether, and chloroform.[1][4]

Q3: What are the known applications of **4-Chlorocinnamic acid** in research?

A3: **4-Chlorocinnamic acid** serves as a derivative of Cinnamic Acid and is significant in plant development.[3] It has also demonstrated potential for antimicrobial, antioxidant, anti-inflammatory, and antitumoral activities.[3]

Q4: What are the primary safety hazards associated with **4-Chlorocinnamic acid** powder?

A4: **4-Chlorocinnamic acid** may cause skin and eye irritation.[4] It is harmful if swallowed, in contact with skin, or if inhaled.[2] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling the powder.[5]

Troubleshooting Guide

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Issue	Potential Cause	Troubleshooting Steps
Powder has clumped or changed color	Improper storage (exposure to moisture or light)	Discard the product if significant degradation is suspected. Ensure storage in a tightly sealed container in a cool, dry, and dark place.
Inconsistent experimental results	Impure starting material	Consider purifying the 4-Chlorocinnamic acid by recrystallization from ethanol or aqueous ethanol.
Low solubility in aqueous solutions	Inherent property of the compound	Use an appropriate organic solvent such as ethanol, ether, or DMSO for initial dissolution before adding to an aqueous medium, if the experiment allows.
Reaction failure or low yield in synthesis	Inactive reagents or incorrect reaction conditions	- Verify the purity and activity of all reagents. - Ensure reaction temperature and time are optimized for the specific protocol. - Check for potential incompatible substances that could inhibit the reaction.[1]

Experimental Protocols

Synthesis of Ester Derivatives of 4-Chlorocinnamic Acid

This protocol describes a general method for the synthesis of ester derivatives of **4-Chlorocinnamic acid**, which has been shown to exhibit antimicrobial properties.

Materials:

- **4-Chlorocinnamic acid**

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- Anhydrous acetone
- Triethylamine
- Alkyl or aryl halide
- Dichloromethane
- Distilled water
- Reflux condenser
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel
- Thin-layer chromatography (TLC) apparatus

Procedure:

- Dissolve 0.1 g (0.547 mmol) of **4-Chlorocinnamic acid** in 14 mL of anhydrous acetone.
- To this solution, add 0.3 mL of triethylamine (2.188 mmol) and the desired halide (0.563 mmol).
- Attach the flask to a reflux condenser.
- Heat the reaction mixture to reflux with magnetic stirring for 24-48 hours. Monitor the reaction progress using TLC.
- Once the starting material is consumed, partially evaporate the solvent using a rotary evaporator.
- Extract the reaction product from 15 mL of distilled water with three 10 mL portions of dichloromethane.
- Combine the organic layers and evaporate the solvent to obtain the crude ester derivative.

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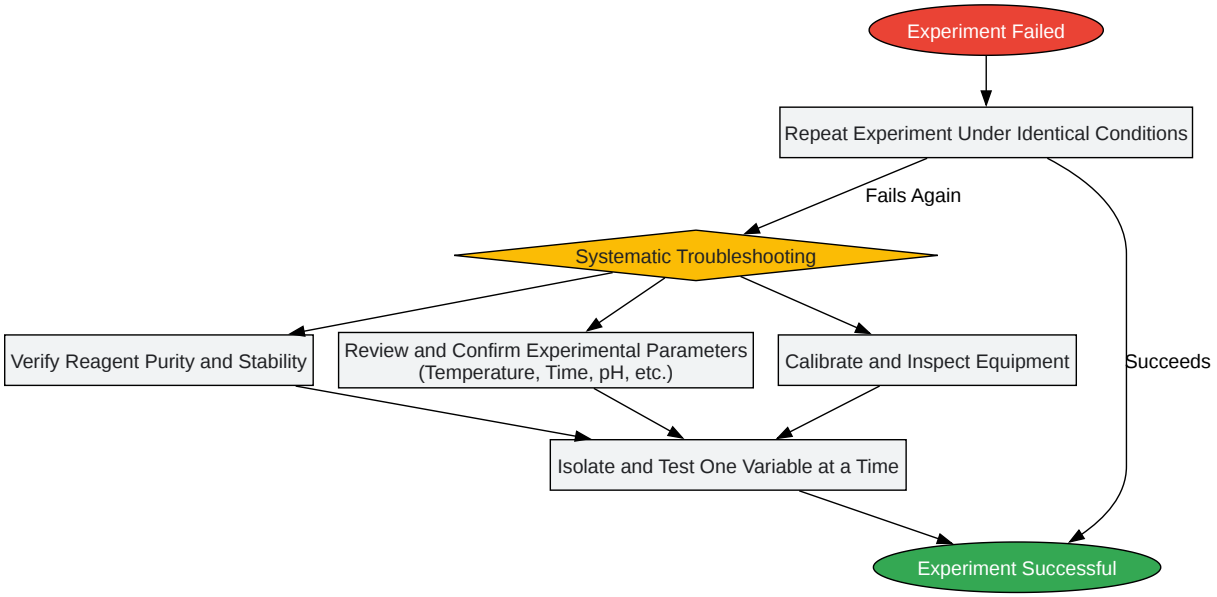
- Further purification can be performed using column chromatography if necessary.

Visualizations

Logical Workflow for Troubleshooting Experimental Failures



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Caption: A flowchart for systematically troubleshooting failed experiments.

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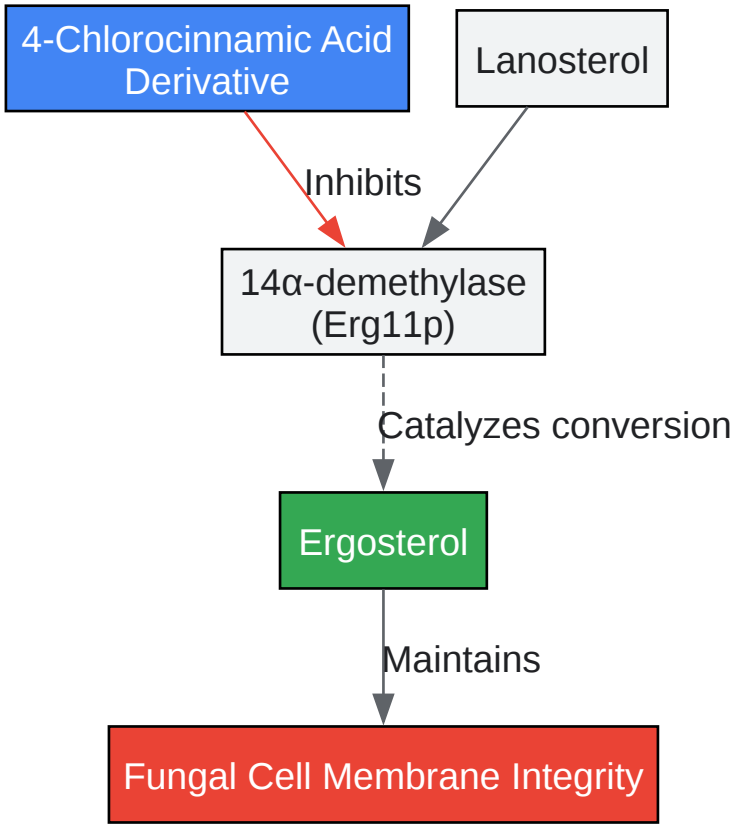
Potential Signaling Pathway Inhibition by 4-Chlorocinnamic Acid Derivatives in Candida albicans



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